Application Note: Solution-Phase Coupling of Phenylalanine Methyl Ester (H-Phe-OMe·HCl)

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Compound of Interest

Compound Name:	*Bzl-phe-ome hcl*
CAS No.:	*7703-09-5*
Cat. No.:	*B613218*

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Executive Summary & Chemical Definition

This guide details the protocol for coupling Phenylalanine Methyl Ester Hydrochloride with an N-protected amino acid to form a dipeptide.

Clarification on Nomenclature: The notation "**Bzl-phe-ome hcl**" provided in the request presents an ambiguity. It likely refers to one of two species:

- H-Phe-OMe·HCl (Most Probable): L-Phenylalanine methyl ester hydrochloride. The "Bzl" may be a misinterpretation of the phenyl ring or a typo for "H". This is a primary amine salt.
- N-Bzl-Phe-OMe·HCl (Specialized):

  -Benzyl-L-phenylalanine methyl ester hydrochloride. This is a secondary amine salt, which is sterically hindered and requires more potent coupling conditions.

This protocol focuses on the standard coupling of H-Phe-OMe·HCl (Primary Amine), but includes a "Technical Variant" section for the

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-Benzyl derivative (Secondary Amine) to ensure comprehensive coverage.

Reaction Overview

- Amine Component (Nucleophile): H-Phe-OMe·HCl (Requires in situ neutralization).
- Carboxyl Component (Electrophile): N-Protected Amino Acid (e.g., Boc-Xaa-OH or Fmoc-Xaa-OH).
- Coupling Strategy: Carbodiimide (EDC) or Uronium (HATU) activation.

Mechanism of Action

The coupling reaction proceeds via the activation of the carboxylic acid of the N-protected amino acid, converting the hydroxyl group into a better leaving group. Simultaneously, the hydrochloride salt of the phenylalanine ester must be neutralized by a tertiary base to release the free amine, which then attacks the activated carbonyl to form the peptide (amide) bond.

Key Mechanistic Steps:

- Neutralization:
- Activation:
- Aminolysis:

Materials & Reagents

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Component	Recommended Reagent	Grade/Notes
Amine Component	H-Phe-OMe·HCl	>98% Purity. Store desiccated.
Carboxyl Component	Boc-Xaa-OH or Fmoc-Xaa-OH	1.0–1.2 equivalents relative to amine.
Coupling Agent	EDC·HCl / HOBt (Standard) OR HATU (High Efficiency)	EDC for standard coupling. HATU for hindered/valuable sequences.
Base	DIPEA (Diisopropylethylamine)	Must be anhydrous. Used to neutralize HCl salt.
Solvent	DMF (N,N-Dimethylformamide) OR DCM (Dichloromethane)	Anhydrous grade is critical to prevent hydrolysis.
Workup	1M HCl, 5% $NaHCO_3$, Brine, EtOAc	For liquid-liquid extraction.

Detailed Experimental Protocol

Method A: Standard Coupling (EDC/HOBt)

Best for standard, non-hindered amino acids to minimize racemization and cost.

Pre-requisites:

- Calculate molar equivalents based on H-Phe-OMe·HCl (limiting reagent, 1.0 eq).
- Ensure glassware is flame-dried or oven-dried.

Step-by-Step Procedure:

- Dissolution & Neutralization:
  - In a round-bottom flask, dissolve H-Phe-OMe·HCl (1.0 mmol) in anhydrous DCM or DMF (5–10 mL).
  - Add DIPEA (1.0 mmol) dropwise. Stir for 5 minutes at 0°C (ice bath).

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- Note: This step releases the free amine. The solution may become slightly cloudy due to amine salt formation, which is normal.

- Activation:
  - In a separate vial, dissolve the N-protected Amino Acid (1.1 mmol) and HOBt (1.1 mmol) in minimal DMF/DCM.
  - Add EDC·HCl (1.2 mmol) to this mixture. Stir for 5–10 minutes at 0°C to form the active ester.
- Coupling Reaction:
  - Transfer the activated acid solution into the flask containing the neutralized H-Phe-OMe.
  - Add an additional 0.5–1.0 eq of DIPEA if the pH is below 8 (check with wet pH paper above the liquid).
  - Allow the reaction to warm to room temperature and stir for 4–12 hours.
  - Monitoring: Check reaction progress via TLC (e.g., 50% EtOAc/Hexanes) or LC-MS.
- Workup (Extraction):
  - Evaporate DMF (if used) under reduced pressure or dilute heavily with Ethyl Acetate (EtOAc, ~50 mL).
  - Wash the organic layer sequentially with:
    1. 1M HCl (or 5% Citric Acid): 3 x 15 mL (Removes unreacted amine and DIPEA).
    2. Distilled Water: 1 x 15 mL.
    3. 5% $NaHCO_3$ (Sat. Bicarb): 3 x 15 mL (Removes unreacted acid and HOBt).
    4. Brine: 1 x 15 mL.
  - Dry over anhydrous

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, filter, and concentrate in vacuo.

Method B: High-Efficiency Coupling (HATU)

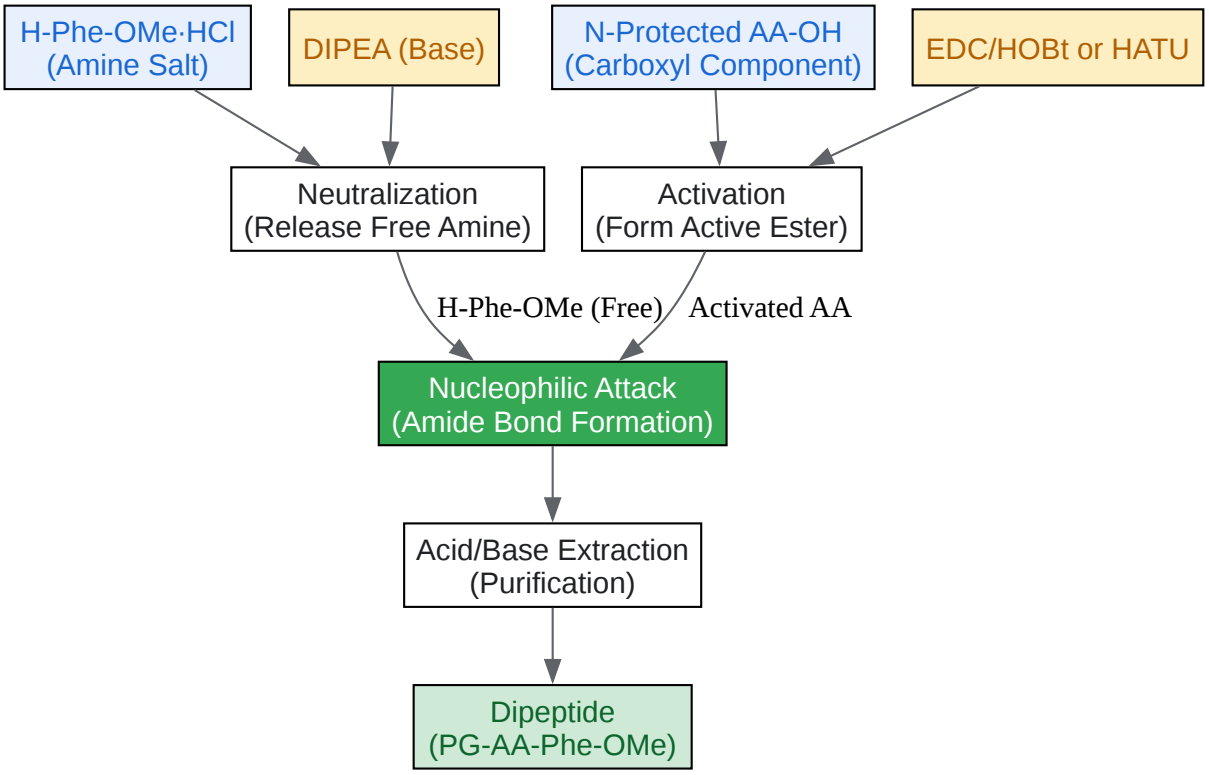
Required if "Bzl-Phe-OMe" refers to the secondary amine (

-Benzyl) or for hindered amino acids (Val, Ile).

- Dissolve N-protected AA (1.1 eq) and HATU (1.1 eq) in anhydrous DMF.
- Immediately add DIPEA (2.5 eq). The solution usually turns yellow (HOAt liberation). Stir for 1–2 minutes.
- Add H-Phe-OMe·HCl (1.0 eq) (or N-Bzl-Phe-OMe·HCl).
- Stir at Room Temp for 1–2 hours. (HATU is very fast; prolonged stirring can increase racemization).
- Perform standard workup as above.

Process Visualization (Flow Chart)

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Figure 1: Workflow for solution-phase coupling of Phenylalanine Methyl Ester HCl.

Troubleshooting & Optimization

Issue: Racemization

- Cause: Over-activation or excessive base usage, particularly with HATU or when coupling Cysteine/Histidine.
- Solution: Use HOBt or Oxyma as an additive. Keep the base equivalents strictly controlled (1 eq for neutralization + catalytic amount for reaction). Maintain low temperature (0°C) during reagent addition.

Issue: Low Yield (Incomplete Reaction)

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- Cause 1: Incomplete neutralization of the HCl salt.
  - Fix: Ensure at least 1.0 equivalent of DIPEA is added to the amine component before mixing with the active ester.
- Cause 2: Steric Hindrance (if using N-Bzl-Phe-OMe).
  - Fix: Switch from EDC to HATU or PyBOP. Increase reaction time to 24h. Use a stronger solvent system (e.g., NMP).

Issue: Diketopiperazine (DKP) Formation

- Context: This is a risk primarily during the deprotection of the dipeptide later, but can occur during coupling if the sequence is Pro-Phe or Gly-Phe.
- Prevention: Avoid basic conditions for prolonged periods after the coupling is complete.

References

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